

Application Notes and Protocols: Preparation of A-419259 (GMP) Stock Solution in DMSO

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Compound of Interest		
Compound Name:	A 419259 (GMP)	
Cat. No.:	B1231660	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction:

A-419259, also known as RK-20449, is a potent, broad-spectrum, and selective pyrrolopyrimidine inhibitor of the Src family of kinases (SFKs), including Src, Lck, and Lyn, with IC50 values in the low nanomolar range.[1][2][3] It effectively blocks proliferation and induces apoptosis in various cancer cell lines, making it a valuable tool in cancer research and drug development.[4] A-419259 is also utilized in stem cell research to maintain pluripotency by inhibiting differentiation.[4]

The preparation of a high-quality, accurate, and stable stock solution is the first critical step for obtaining reliable and reproducible results in any downstream application. This document provides a detailed protocol for the preparation of a Good Manufacturing Practice (GMP) grade A-419259 stock solution using dimethyl sulfoxide (DMSO) as the solvent. Adherence to these guidelines ensures the integrity and consistency of the compound for experimental use. GMP-grade small molecules are suitable for use as auxiliary reagents in cell therapy applications.[5]

Quantitative Data Summary

The following table summarizes the key chemical and physical properties of A-419259.



Property	Value	Reference(s)
Synonyms	RK-20449, A419259	[2][6]
Molecular Formula	C29H34N6O	[1][2]
Molecular Weight	482.63 g/mol	[1][6]
CAS Number	364042-47-7 (free base)	[1][6]
Appearance	White to light yellow solid powder	[1]
Solubility in DMSO	10 mg/mL (20.72 mM)[2] 12.5 mg/mL (25.90 mM)[1] 16 mg/mL (33.15 mM)[3] Note: Sonication may be required for dissolution.	[1][2][3]
Purity (GMP Grade)	≥95%	[4]

Experimental Protocol: Preparation of 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of A-419259 (GMP) in DMSO. It is crucial to use high-purity, anhydrous DMSO, as moisture can impact the solubility and stability of the compound.[1]

Materials and Equipment:

- A-419259 (GMP grade) powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Laminar flow hood or sterile workbench
- Sterile, amber-colored microcentrifuge tubes or cryovials



- Sterile, calibrated micropipettes and tips
- Vortex mixer
- Bath sonicator
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Procedure:

- Pre-Preparation and Safety:
 - Don appropriate PPE before handling the compound and solvent.
 - Perform all steps involving the handling of A-419259 powder and the preparation of the solution within a laminar flow hood to maintain sterility.
 - Allow the A-419259 vial and DMSO to equilibrate to room temperature before opening to prevent condensation.
- Calculation of Mass:
 - Determine the desired volume of the stock solution (e.g., 1 mL).
 - Use the following formula to calculate the mass of A-419259 required to prepare a 10 mM stock solution:
 - Mass (mg) = Desired Concentration (M) x Volume (L) x Molecular Weight (g/mol) x
 1000 (mg/g)
 - Example calculation for 1 mL of 10 mM stock solution:
 - Mass (mg) = 0.010 mol/L x 0.001 L x 482.63 g/mol x 1000 mg/g = 4.83 mg
- Weighing the Compound:
 - On a calibrated analytical balance, carefully weigh the calculated mass (4.83 mg) of A-419259 powder into a sterile microcentrifuge tube.



Dissolution:

- Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the tube containing the A-419259 powder. For 4.83 mg of powder, add 1 mL of DMSO.
- Tightly cap the tube and vortex the solution for 1-2 minutes to facilitate dissolution.
- Visually inspect the solution for any undissolved particles. If precipitation is observed, sonicate the solution in a bath sonicator for 5-10 minutes, or until the solution is clear.[1][2]
 Heating may also be used to aid dissolution if necessary.[1]

· Aliquoting and Storage:

- Once the A-419259 is completely dissolved, aliquot the stock solution into smaller, single-use volumes (e.g., 20 μL or 50 μL) in sterile, amber-colored cryovials. This practice is crucial to prevent degradation from repeated freeze-thaw cycles.[1]
- Clearly label each aliquot with the compound name, concentration (10 mM), date of preparation, and solvent (DMSO).

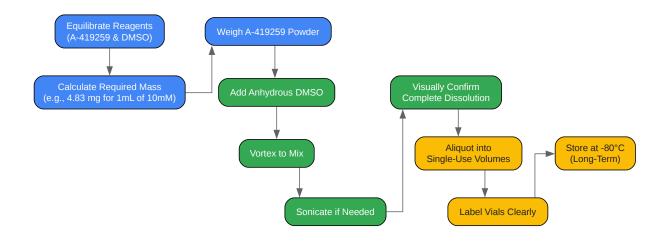
Storage and Stability:

- For long-term storage (up to 6 months), store the aliquots at -80°C.[1]
- For short-term storage (up to 1 month), aliquots can be stored at -20°C.[1]
- The solid powder form of A-419259 is stable for up to 3 years when stored at -20°C.[1]

Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the experimental workflow for preparing the A-419259 stock solution and its inhibitory effect on the Src signaling pathway.





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Caption: Workflow for A-419259 (GMP) Stock Solution Preparation.



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